

minimizing non-radiative recombination at the 2PACz/perovskite interface

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Compound of Interest

Compound Name: 2PACz

Cat. No.: B2718033

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Technical Support Center: Optimizing the 2PACz/Perovskite Interface

Welcome to the technical support center for researchers and scientists working with **2PACz** as a hole transport layer (HTL) in perovskite-based devices. This resource provides troubleshooting guidance and frequently asked questions (FAQs) to help you minimize non-radiative recombination at the **2PACz**/perovskite interface and enhance device performance.

Frequently Asked Questions (FAQs)

Q1: What is the primary role of **2PACz** at the perovskite interface?

A1: **2PACz**, a carbazole-based self-assembled monolayer (SAM), serves as a hole-selective contact. Its primary functions are to efficiently extract and transport holes from the perovskite layer to the anode while blocking electrons, thus minimizing interfacial recombination. The phosphonic acid group in **2PACz** allows it to form a strong bond with the indium tin oxide (ITO) electrode, creating a favorable energy level alignment for hole extraction.^{[1][2]}

Q2: What are the common causes of non-radiative recombination at the **2PACz**/perovskite interface?

A2: Non-radiative recombination at this interface is primarily caused by:

- Interfacial defects: Uncoordinated Pb^{2+} ions and halide vacancies at the perovskite surface act as trap states for charge carriers.[3]
- Poor energy level alignment: A significant energy offset between the perovskite's valence band maximum (VBM) and the highest occupied molecular orbital (HOMO) of **2PACz** can impede efficient hole extraction.[1]
- Incomplete or non-uniform **2PACz** monolayer formation: This can lead to direct contact between the perovskite and the ITO, creating pathways for charge recombination.
- Suboptimal perovskite crystallization: Poor morphology and small grain sizes in the perovskite film grown on **2PACz** can increase the density of grain boundary defects.[3]

Q3: How does the annealing temperature of the **2PACz** layer affect device performance?

A3: The annealing temperature of the **2PACz** layer is a critical parameter that influences the monolayer's properties and the subsequent perovskite film quality. Increasing the annealing temperature can lead to better molecular ordering and a more favorable energy level alignment between **2PACz** and the perovskite, which enhances the implied open-circuit voltage (iVOC) and photostability.[1] However, excessive temperatures can potentially damage the SAM.

Q4: Can derivatives of **2PACz** improve performance?

A4: Yes, derivatives of **2PACz**, such as MeO-**2PACz** and Br-**2PACz**, have been shown to enhance device performance. For instance, MeO-**2PACz** can interact with uncoordinated Pb^{2+} in the perovskite film, effectively passivating buried interface defects and improving crystallization quality.[3] Br-**2PACz** has been used in mixed tin/lead (Sn/Pb) perovskite solar cells to replace PEDOT:PSS, resulting in higher efficiency and stability, potentially by passivating halogen vacancies at the interface.[4][5]

Troubleshooting Guides

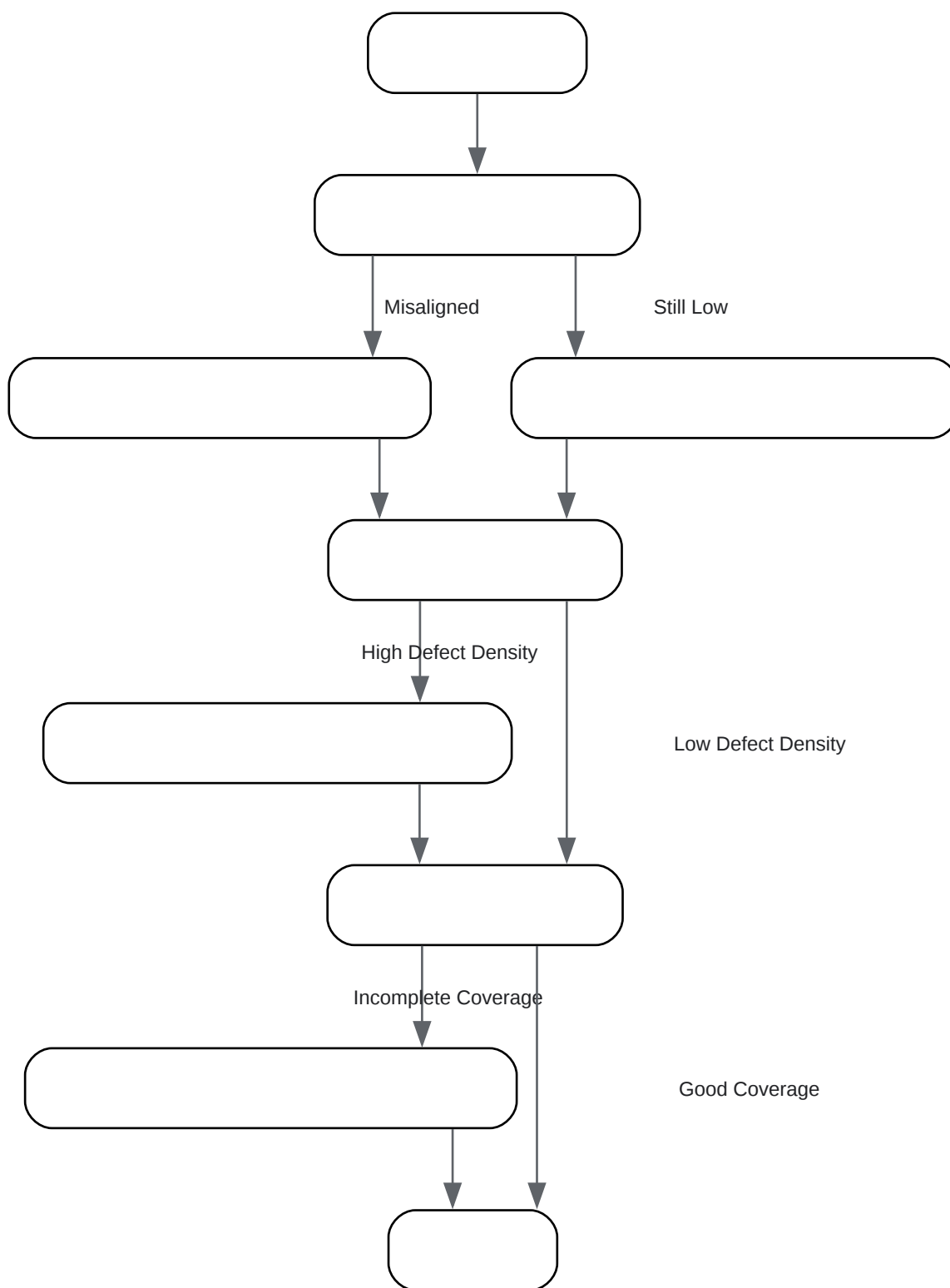
Issue 1: Low Open-Circuit Voltage (VOC)

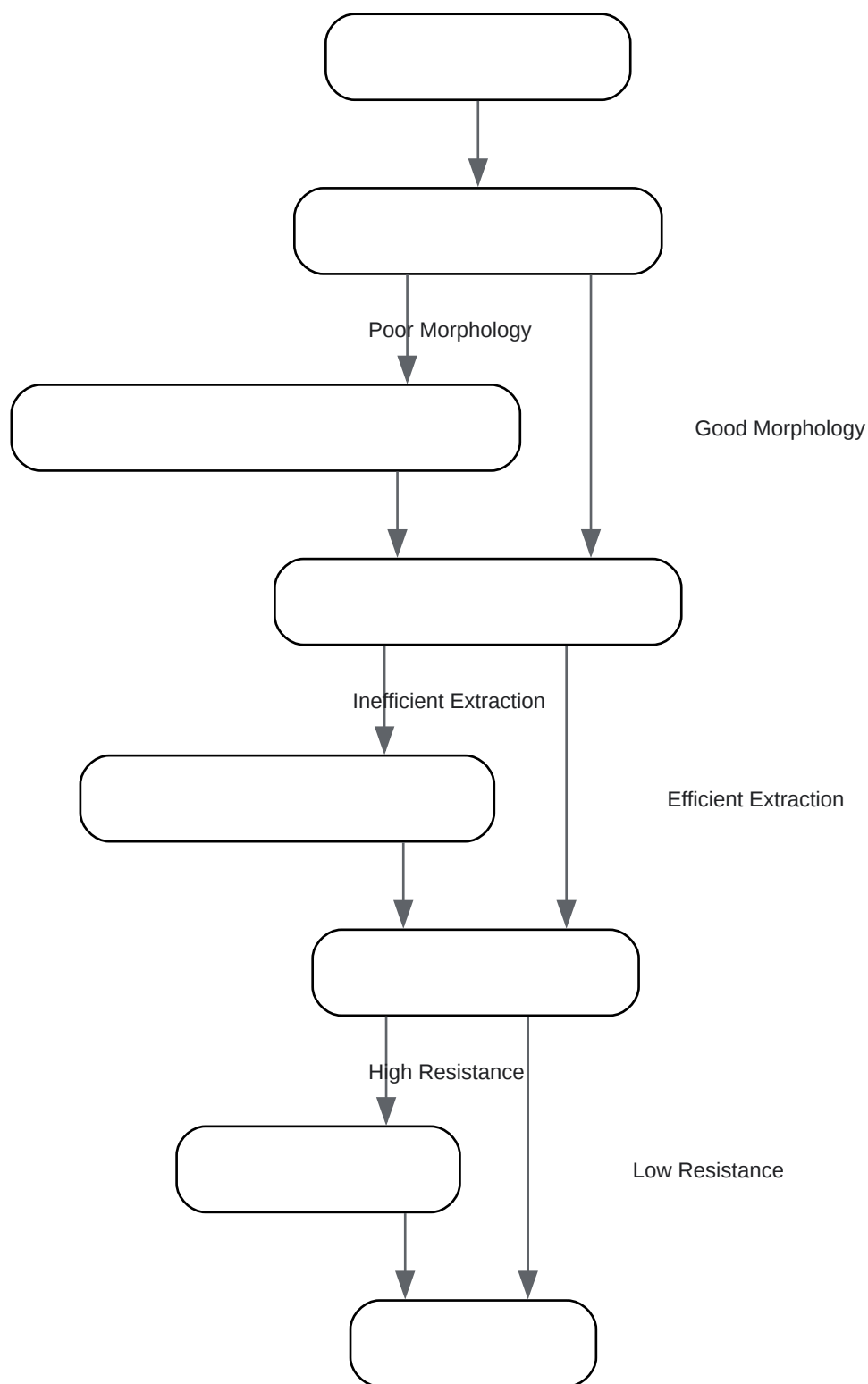
A low VOC is often a direct indicator of significant non-radiative recombination at the **2PACz**/perovskite interface.

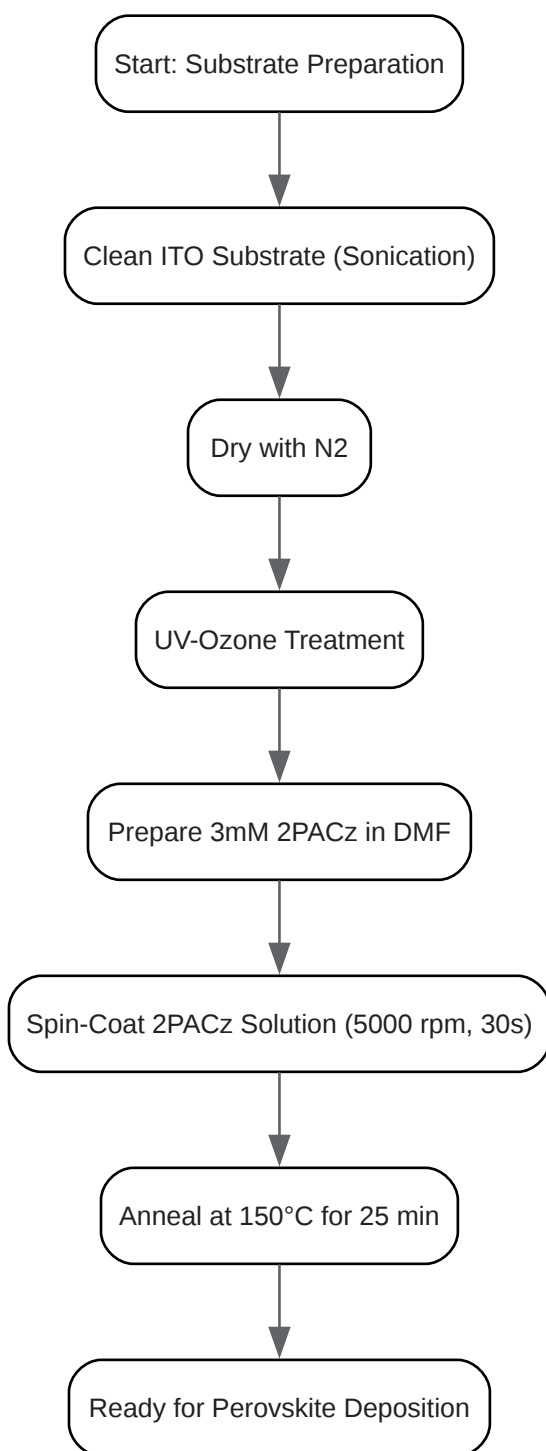
Possible Causes & Solutions:

Cause	Recommended Action
Poor energy level alignment	Optimize the annealing temperature of the 2PACz layer to adjust its work function and achieve a better energy match with the perovskite's valence band.[1] Consider using 2PACz derivatives like MeO-2PACz, which can modify the interfacial energetics.[6]
High density of interfacial defects	Utilize 2PACz derivatives with functional groups (e.g., MeO-2PACz, Br-2PACz) that can passivate surface defects on the perovskite.[3] [5] Introduce a passivation layer, such as phenethylammonium iodide (PEAI), between the perovskite and the electron transport layer to reduce surface recombination.
Incomplete 2PACz coverage	Optimize the 2PACz deposition method. Dip-coating has been shown to form a denser and more uniform monolayer compared to spin-coating.[4] Ensure the ITO substrate is thoroughly cleaned and pre-treated to promote uniform SAM formation.

Troubleshooting Workflow for Low VOC







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